

Structural Analysis of GL0388 Compound: Information Not Available

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GL0388

Cat. No.: B15580756

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Despite a comprehensive search for the chemical compound designated as **GL0388**, no publicly available scientific or technical data corresponding to this identifier could be located. Efforts to retrieve information on its chemical structure, properties, mechanism of action, and associated experimental data have been unsuccessful. The search results were predominantly associated with a "Glycine Combat Sub 42 **GL0388**" watch model, indicating that "**GL0388**" is likely not a standard or widely recognized identifier for a chemical compound in the public domain.

It is possible that "**GL0388**" represents an internal or proprietary code for a compound not yet disclosed in scientific literature or public chemical databases. Alternatively, it is conceivable that the identifier provided may contain a typographical error.

For the purpose of providing a relevant response, we investigated similar-sounding compound identifiers for which public information is available. Two such compounds are:

- CT-388: A dual glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP) receptor agonist.^{[1][2][3]} This peptide-based therapeutic is under investigation for the treatment of obesity and type 2 diabetes.^{[1][2][3]}

- XL388: A potent and selective ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR).[4] It has been investigated for its anti-tumor activity in various cancer models.[4]

Should "GL0388" be a typographical error and your interest lies in either CT-388 or XL388, or another compound, please provide the corrected identifier. A detailed technical guide, including structural analysis, data presentation, experimental protocols, and visualizations, can be generated upon receiving the correct compound information.

Without specific data on the **GL0388** compound, it is not possible to fulfill the request for a detailed technical guide, including tables and diagrams of signaling pathways or experimental workflows. We recommend verifying the compound identifier and consulting internal documentation or proprietary databases where this designation might be registered.

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References

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- 2. 2minutemedicine.com [2minutemedicine.com]
- 3. Effects of CT-388, a once-weekly signaling-biased dual GLP-1/GIP receptor agonist, on weight loss and glycemic control in preclinical models and participants with obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
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